An In-depth Technical Guide to N-Nitrosoethyl-N-propylamine

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Compound of Interest

Compound Name:	*N-Nitrosoethyl-N-propylamine*
CAS No.:	*25413-61-0*
Cat. No.:	*B032347*

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Introduction

N-Nitrosoethyl-N-propylamine is a member of the N-nitrosamine class of compounds, which are potent genotoxic carcinogens.[1] The presence of N-nitrosamines, even at trace levels, in pharmaceutical products, food, and environmental samples is a significant concern for regulatory agencies and public health.[2][3] This guide provides a comprehensive technical overview of **N-Nitrosoethyl-N-propylamine**, including its chemical identity, physicochemical properties, synthesis, analytical methodologies for its detection, toxicological profile, and safety considerations. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of this compound for risk assessment, quality control, and research purposes.

Chemical Identity

The unambiguous identification of **N-Nitrosoethyl-N-propylamine** is crucial for accurate research and regulatory compliance.

CAS Number: 25413-61-0[1]

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Molecular Formula: $C_5H_{12}N_2O$[1][4]

Molecular Weight: 116.16 g/mol [1][4]

Chemical Structure:

Caption: Chemical structure of **N-Nitrosoethyl-N-propylamine**.

Synonyms:

- N-Ethyl-N-nitroso-1-propanamine[5]
- N-Ethyl-N-nitrosopropylamine[5]
- ETHYL N-PROPYLNITROSAMINE[5]
- N-NITROSO ETHYL PROPYLAMINE[5]
- N-Nitroso-N-ethyl-N-propylamine[5]
- Propylamine, N-ethyl-N-nitroso-[5]
- Propylethylnitrosamine[5]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Nitrosoethyl-N-propylamine** is essential for developing analytical methods, predicting its environmental fate, and ensuring safe handling.

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Property	Value	Reference
Appearance	Light Yellow Oil	[1]
Boiling Point	193.6 °C at 760 mmHg	[4]
Density	0.93 g/cm³	[4]
Flash Point	70.9 °C	[4]
Vapor Pressure	0.643 mmHg at 25°C	[4]
Refractive Index	1.447	[4]
LogP	1.39970	[4]
Solubility	Chloroform (Slightly), DMSO (Sparingly), Methanol (Slightly)	[1]

Synthesis of **N-Nitrosoethyl-N-propylamine**

The synthesis of N-nitrosamines, including **N-Nitrosoethyl-N-propylamine**, typically involves the reaction of a secondary amine with a nitrosating agent. This process is of significant interest not only for the preparation of analytical standards but also for understanding the potential for its formation as an impurity in various manufacturing processes.

A common laboratory-scale synthesis involves the reaction of N-ethyl-N-propylamine with a nitrosating agent such as sodium nitrite under acidic conditions, or with an organic nitrite like tert-butyl nitrite under neutral conditions.[6][7]

General Reaction Scheme:

Caption: General synthesis of **N-Nitrosoethyl-N-propylamine**.

Experimental Protocol (General Procedure using tert-Butyl Nitrite):

This protocol describes a general method for the N-nitrosation of secondary amines using tert-butyl nitrite (TBN), which offers the advantage of being performed under metal- and acid-free conditions.[6]

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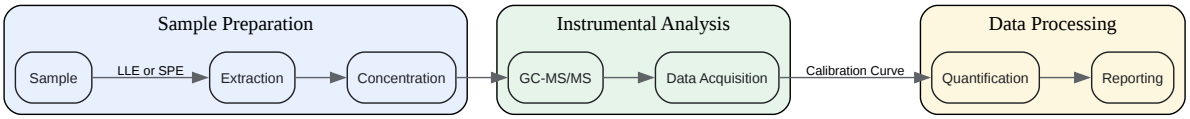
- Reaction Setup: To a round-bottom flask, add N-ethyl-N-propylamine (1.0 equivalent).
- Addition of Nitrosating Agent: Add tert-butyl nitrite (1.2 equivalents) dropwise to the amine at room temperature with stirring.
- Reaction Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within a few hours.
- Work-up: Upon completion, the reaction mixture can be concentrated under reduced pressure to remove the volatile by-product, tert-butanol.
- Purification: The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **N-Nitrosoethyl-N-propylamine**.

Analytical Methodologies

The detection and quantification of **N-Nitrosoethyl-N-propylamine** at trace levels in complex matrices such as active pharmaceutical ingredients (APIs) and drug products require highly sensitive and selective analytical methods. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the most commonly employed techniques.[8][9]

Workflow for the Analysis of **N-Nitrosoethyl-N-propylamine**:



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Caption: A typical analytical workflow for **N-Nitrosoethyl-N-propylamine**.

Detailed GC-MS/MS Protocol:

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This protocol provides a general framework for the analysis of N-nitrosamines, which can be adapted for **N-Nitrosoethyl-N-propylamine**.

- Sample Preparation (Liquid-Liquid Extraction - LLE):
  - Accurately weigh a suitable amount of the sample (e.g., 250 mg of API) into a centrifuge tube.[10]
  - Add a known volume of an appropriate solvent (e.g., 10 mL of a dilute sodium hydroxide solution) and vortex to dissolve or suspend the sample.[10]
  - Add an extraction solvent (e.g., 2.0 mL of dichloromethane) and shake vigorously for at least 5 minutes.[10]
  - Centrifuge the mixture to separate the layers.[10]
  - Carefully transfer the organic layer (dichloromethane) to a clean vial for GC-MS/MS analysis.
- Instrumental Conditions (Example):
  - Gas Chromatograph (GC):
    - Column: A mid-polarity column (e.g., DB-624 or equivalent) is often suitable.
    - Inlet: Splitless injection at a temperature of 220-250 °C.
    - Oven Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp to a final temperature of around 240 °C.
    - Carrier Gas: Helium at a constant flow rate.
  - Mass Spectrometer (MS/MS):
    - Ionization Mode: Electron Ionization (EI).[11]
    - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.[10]

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    - MRM Transitions: Specific precursor-to-product ion transitions for **N-Nitrosoethyl-N-propylamine** and a suitable internal standard should be optimized.

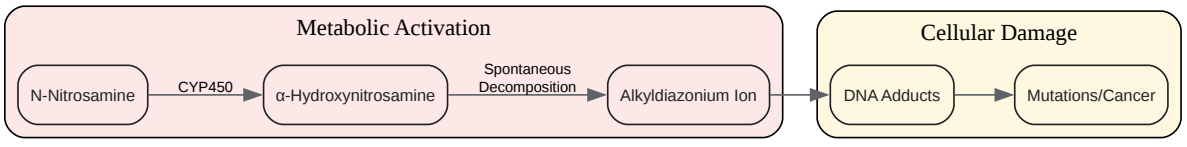
- Data Analysis:
    - Quantification: Generate a calibration curve using certified reference standards of **N-Nitrosoethyl-N-propylamine**.
    - System Suitability: Verify the performance of the analytical system by injecting a system suitability standard containing a known concentration of the analyte.
    - Reporting: Report the concentration of **N-Nitrosoethyl-N-propylamine** in the sample, typically in parts per billion (ppb) or nanograms per gram (ng/g).

Toxicology and Metabolism

N-nitrosamines as a class are considered probable human carcinogens.[2] While specific toxicological data for **N-Nitrosoethyl-N-propylamine** is limited, the profile of the closely related N-Nitrosodi-n-propylamine (NDPA) provides valuable insights.

The carcinogenicity of N-nitrosamines is attributed to their metabolic activation by cytochrome P450 enzymes in the liver.[12] This process leads to the formation of highly reactive electrophilic intermediates that can alkylate DNA, leading to mutations and the initiation of cancer.[13]

Metabolic Activation Pathway of N-Nitrosamines (General):



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Caption: Generalized metabolic activation pathway of N-nitrosamines.

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Studies on N-Nitrosodi-n-propylamine have shown that it is metabolized via oxidation at the alpha, beta, and gamma carbon positions, with alpha-hydroxylation being the primary pathway leading to the formation of reactive species.[12][14] It is presumed that **N-Nitrosoethyl-N-propylamine** follows a similar metabolic fate.

Safety and Handling

Due to the potent carcinogenicity of N-nitrosamines, **N-Nitrosoethyl-N-propylamine** should be handled with extreme caution in a controlled laboratory setting.

General Safety Precautions:

- Engineering Controls: All work should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
  - Eye Protection: Use safety glasses with side shields or chemical splash goggles.
  - Lab Coat: A lab coat should be worn to protect clothing and skin.
- Handling:
  - Avoid direct contact with the skin and eyes.
  - Do not eat, drink, or smoke in the laboratory.
  - Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations for hazardous materials.

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For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[15][16][17]

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